

Application Notes and Protocols for GSK-364735 Potassium Powder in Cell Culture

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Compound of Interest

Compound Name: GSK-364735 potassium

CAS No.: 912672-93-6

Cat. No.: B15567731

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution, handling, and application of **GSK-364735 potassium** powder for in vitro cell culture experiments. GSK-364735 is a potent and selective inhibitor of HIV-1 integrase, a critical enzyme for viral replication.

Product Information

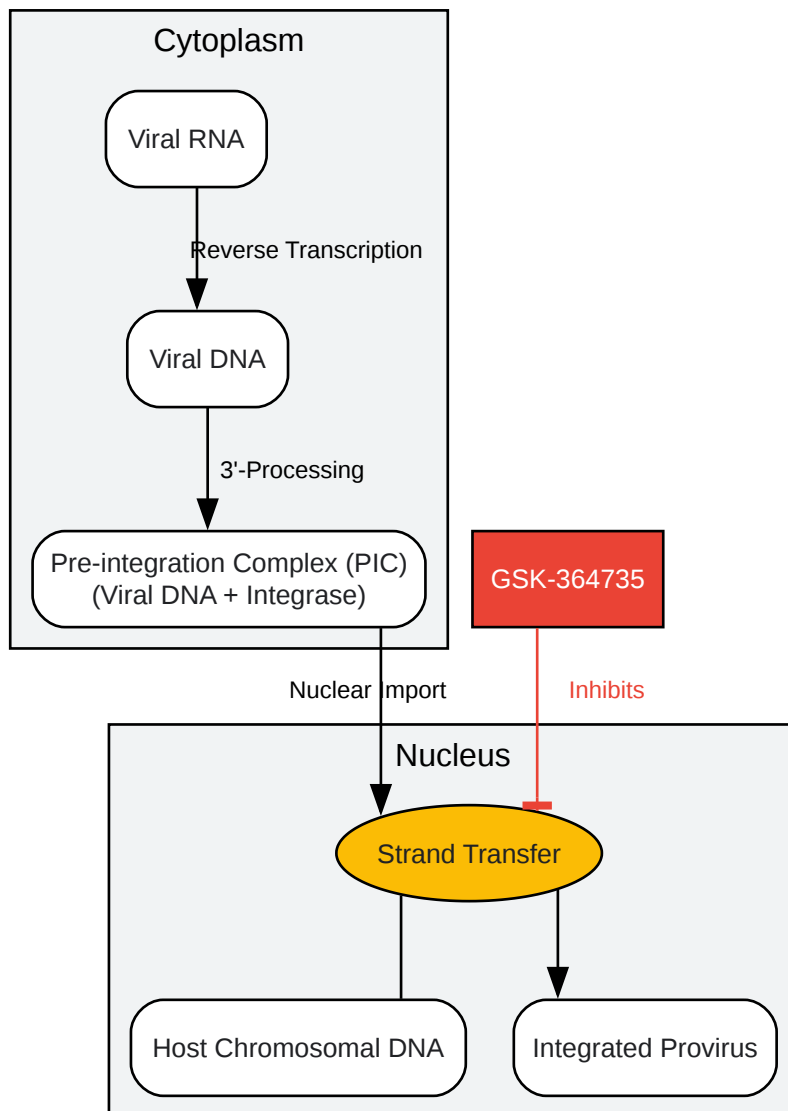
Chemical Properties

Property	Value
Compound Name	GSK-364735 (potassium salt)
CAS Number	912672-93-6[1][2][3][4]
Molecular Formula	C ₁₉ H ₁₇ FKN ₃ O ₄ [1][5]
Molecular Weight	409.46 g/mol [1][3][6]
Mechanism of Action	Inhibits the strand transfer step of HIV-1 DNA integration.

Signaling Pathway of HIV-1 Integration and Inhibition by GSK-364735

GSK-364735 targets the HIV-1 integrase enzyme, which is essential for the integration of the viral DNA into the host cell's genome. This process involves two main catalytic steps: 3'-processing and strand transfer. GSK-364735 acts as a strand transfer inhibitor, preventing the covalent linkage of the viral DNA to the host chromosome.

HIV-1 DNA Integration and Inhibition by GSK-364735

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Caption: HIV-1 Integration Pathway and GSK-364735 Inhibition.

Reconstitution of GSK-364735 Potassium Powder

Materials Required:

- **GSK-364735 potassium powder**
- Dimethyl sulfoxide (DMSO), cell culture grade^{[7][8][9][10][11]}

- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM Stock Solution:

- Calculate the required mass of **GSK-364735 potassium** powder.
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 409.46 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.0946 \text{ mg}$
- Equilibrate the powder.
 - Before opening, allow the vial of **GSK-364735 potassium** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Weigh the powder.
 - Carefully weigh the calculated amount of powder in a sterile microcentrifuge tube.
- Dissolve in DMSO.
 - Add the appropriate volume of cell culture grade DMSO to the powder to achieve a 10 mM concentration. For 4.0946 mg, add 1 mL of DMSO.
 - Vortex gently until the powder is completely dissolved. The solution should be clear.
- Aliquot and store.
 - Dispense the stock solution into small, single-use aliquots in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles and exposure to light.
 - Store the aliquots as recommended in the table below.

Storage and Stability

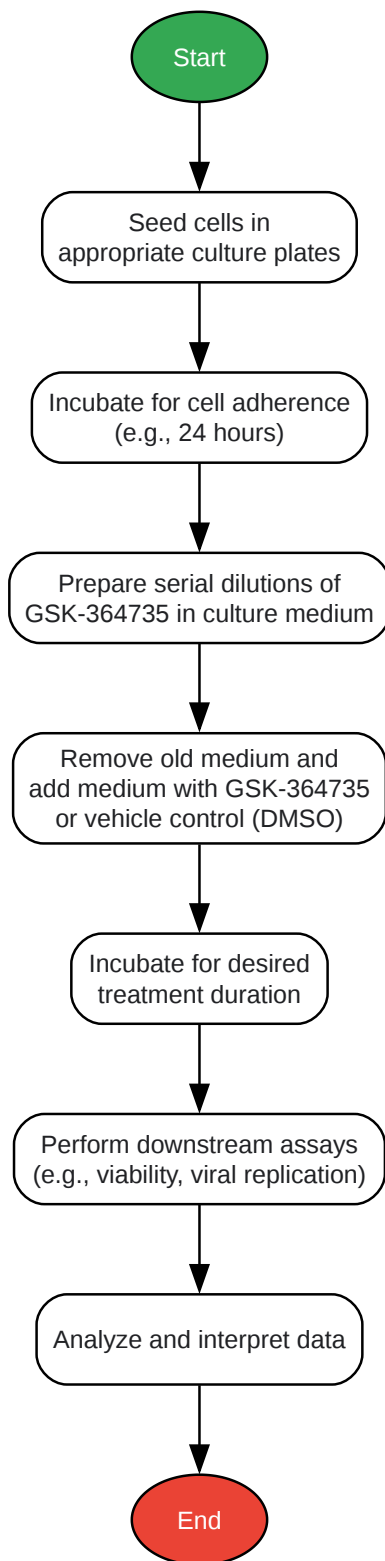
Form	Storage Temperature	Duration	Notes
Powder	-20°C	Long-term (months to years)	Store in a dry, dark place.
0-4°C	Short-term (days to weeks)	Store in a dry, dark place.	
10 mM Stock Solution in DMSO	-20°C	Long-term (months)	Avoid repeated freeze-thaw cycles.
0-4°C	Short-term (days to weeks)	Protect from light.	

Experimental Protocols for Cell Culture

General Workflow for Cell-Based Assays

The following diagram outlines a general workflow for treating cells with GSK-364735 and assessing its effects.

General Workflow for GSK-364735 Cell-Based Assays

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Caption: Experimental Workflow with GSK-364735.

Recommended Concentrations for Cell Culture

The optimal concentration of GSK-364735 will vary depending on the cell type and the specific assay. Based on published data, a good starting point for dose-response experiments is in the nanomolar range.

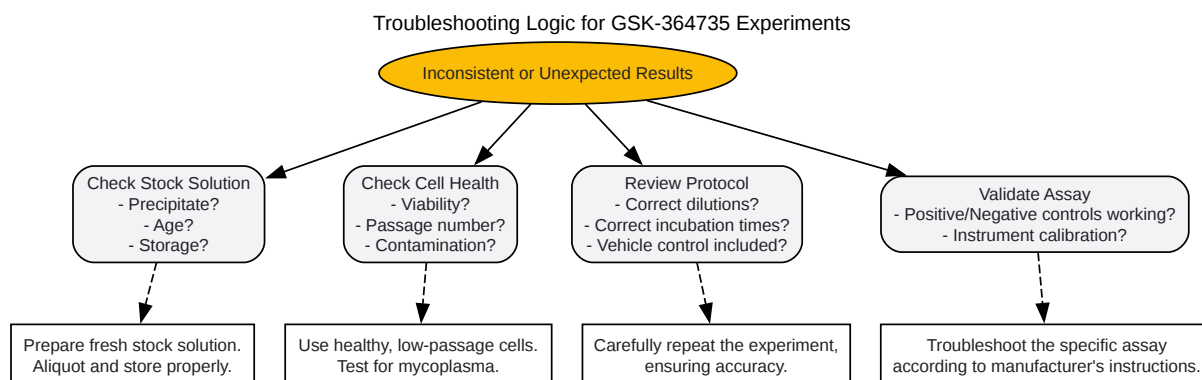
Parameter	Concentration Range	Cell Types
EC ₅₀ (50% Effective Concentration)	1.2 - 5 nM	Peripheral blood mononuclear cells, MT-4 cells
IC ₅₀ (50% Inhibitory Concentration)	~8 nM	Recombinant HIV-1 integrase
Suggested Starting Range for Experiments	0.1 nM - 100 nM	Various cell lines

Protocol for Treating Cells with GSK-364735

- Cell Seeding:
 - Seed cells at the desired density in appropriate culture vessels (e.g., 96-well plates for viability assays).
 - Allow cells to adhere and resume logarithmic growth, typically for 24 hours.
- Preparation of Working Solutions:
 - Thaw an aliquot of the 10 mM GSK-364735 stock solution.
 - Prepare serial dilutions of the stock solution in fresh, pre-warmed cell culture medium to achieve the desired final concentrations.
 - Important: The final concentration of DMSO in the culture medium should be kept low, typically $\leq 0.1\%$, to avoid solvent-induced cytotoxicity.
 - Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of GSK-364735 used.

- Cell Treatment:
 - Carefully remove the existing culture medium from the cells.
 - Add the prepared media containing the different concentrations of GSK-364735 or the vehicle control to the respective wells.
- Incubation:
 - Incubate the cells for the desired duration of the experiment (e.g., 24, 48, or 72 hours) under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- Downstream Analysis:
 - Following incubation, proceed with the planned downstream assays, such as cell viability assays (e.g., MTT, CellTiter-Glo®), viral replication assays (e.g., p24 ELISA), or molecular analyses.

Troubleshooting and Best Practices



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Caption: Troubleshooting Common Experimental Issues.

- **Solvent Toxicity:** Always include a vehicle control (medium with the same concentration of DMSO as the highest inhibitor concentration) to account for any effects of the solvent on cell viability or function.
- **Compound Precipitation:** If the compound precipitates upon dilution into aqueous media, try making intermediate dilutions in DMSO before the final dilution in the culture medium.
- **Light Sensitivity:** Protect the stock solution and working solutions from light to prevent photodegradation.
- **Cell Health:** Ensure that cells are healthy and in the logarithmic growth phase before starting any treatment.
- **Consistency:** Use consistent cell seeding densities and passage numbers to ensure reproducibility.

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